

Application Notes and Protocols: Pentanal Diethyl Acetal in Fragrance Formulation

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Compound of Interest

Compound Name: **1,1-Diethoxypentane**

Cat. No.: **B1346685**

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Introduction

Pentanal, also known as valeraldehyde, is an aliphatic aldehyde with a characteristically strong, acrid, and pungent odor which, upon dilution, can be perceived as nutty and fruity.^[1] Due to its high reactivity and volatility, the direct use of pentanal in fragrance formulations is limited. The formation of its diethyl acetal, **1,1-diethoxypentane**, offers a chemically stable alternative, modifying the odor profile and providing a slow-release mechanism for the parent aldehyde, thus acting as a pro-fragrance.^[1] This document provides detailed application notes and protocols for the synthesis, characterization, and utilization of pentanal diethyl acetal in fragrance formulations.

Physicochemical Properties and Odor Profile

A comprehensive understanding of the physicochemical properties of both pentanal and its diethyl acetal is crucial for their effective application in fragrance science. While specific quantitative data for pentanal diethyl acetal is limited in publicly available literature, data for the parent aldehyde and related acetals can provide valuable insights.

Property	Pentanal (Valeraldehyde)	Pentanal Diethyl Acetal (1,1- Diethoxyacetane)	Acetaldehyde Diethyl Acetal (for comparison)
CAS Number	110-62-3	3658-79-5	105-57-7
Molecular Formula	C5H10O	C9H20O2	C6H14O2
Molecular Weight	86.13 g/mol	160.25 g/mol [2][3][4]	118.18 g/mol [5]
Boiling Point	103 °C[1][6]	163 °C at 760 mmHg[2]	101 - 103 °C[3][7]
Odor Description	Strong, acrid, pungent; nutty and fruity at low concentrations.[1]	Fruity, green, ethereal.	Green, nutty, earthy, sweet, vegetable.[8]
Odor Threshold	0.028 - 0.060 ppm[6] [9]	Data not available.	Data not available.
Vapor Pressure	35 hPa at 20 °C[6]	Data not available.	36 mbar at 20 °C[7]
Water Solubility	11,700 mg/L at 25 °C[6]	Data not available.	46 g/L at 25°C[7]
LogP (o/w)	1.5 at 25°C[1]	Data not available.	1.5 at 25 °C[3]

Experimental Protocols

Protocol 1: Synthesis of Pentanal Diethyl Acetal

This protocol describes the acid-catalyzed acetalization of pentanal with ethanol.

Materials:

- Pentanal (Valeraldehyde)
- Ethanol (absolute)
- Triethyl orthoformate (optional, as a dehydrating agent)

- Anhydrous acid catalyst (e.g., p-toluenesulfonic acid (PTSA) or anhydrous zinc chloride)
- Anhydrous sodium carbonate or sodium bicarbonate (for neutralization)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Diethyl ether or dichloromethane (for extraction)
- Saturated sodium chloride solution (brine)

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine pentanal (1.0 eq) and absolute ethanol (3.0 eq).
- Catalyst Addition: Add a catalytic amount of an acid catalyst, such as p-toluenesulfonic acid (0.01-0.05 eq).
- Dehydration (Optional but Recommended): To drive the equilibrium towards the product, a dehydrating agent can be used. Triethyl orthoformate (1.1 eq) can be added to the reaction mixture to react with the water formed. Alternatively, a Dean-Stark apparatus can be used to remove water azeotropically if a suitable solvent (e.g., toluene) is employed.

- Reaction: Stir the mixture at room temperature or with gentle heating (40-60 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction by adding a saturated solution of sodium bicarbonate or a small amount of solid anhydrous sodium carbonate to neutralize the acid catalyst.
 - If a solid is present, filter the mixture.
 - Transfer the mixture to a separatory funnel and add diethyl ether or dichloromethane and water.
 - Separate the organic layer and wash it sequentially with water and then brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Filter off the drying agent.
 - Concentrate the solution using a rotary evaporator to remove the solvent.
 - Purify the crude product by fractional distillation under reduced pressure to obtain pure pentanal diethyl acetal.

Characterization: The final product should be characterized by:

- Gas Chromatography-Mass Spectrometry (GC-MS): To confirm the purity and identity of the product. The mass spectrum of **1,1-diethoxypentane** is available in the NIST WebBook.[\[3\]](#) [\[4\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the structure of the acetal.

- Fourier-Transform Infrared (FTIR) Spectroscopy: To verify the disappearance of the aldehyde C=O stretch and the appearance of C-O ether stretches.

Protocol 2: Incorporation of Pentanal Diethyl Acetal into a Fragrance Formulation

This protocol provides a general guideline for incorporating the synthesized acetal into a simple fragrance base.

Materials:

- Pentanal diethyl acetal
- Fragrance-grade ethanol (SDA 40B)
- Other fragrance oils and aroma chemicals (e.g., esters, alcohols, musks)
- Carrier oil (e.g., fractionated coconut oil, jojoba oil) for oil-based fragrances
- Glass beakers and stirring rods
- Pipettes or graduated cylinders
- Analytical balance
- Storage bottles (amber glass)

Procedure:

- Fragrance Accord Development:
 - On a perfumer's scale, weigh out the desired amounts of pentanal diethyl acetal and other fragrance components to create a fragrance concentrate or accord.
 - Typical usage levels for acetals in fragrance concentrates can range from 0.1% to 5%, depending on the desired odor intensity and profile.^[8]
 - Blend the components thoroughly by gentle stirring.

- Dilution in a Carrier:
 - For an Eau de Toilette (EDT): Dilute the fragrance concentrate in fragrance-grade ethanol. A typical EDT concentration is 8-15% fragrance concentrate in ethanol.
 - For an Oil-Based Perfume: Dilute the fragrance concentrate in a carrier oil. A typical concentration is 15-30% fragrance concentrate in the carrier oil.
- Maceration:
 - Store the final fragrance formulation in a cool, dark place for a period of several days to weeks. This maceration period allows the different fragrance notes to blend and mature, resulting in a more harmonious scent.
- Filtration and Bottling:
 - After maceration, chill the fragrance (especially alcohol-based ones) to precipitate any waxes or insoluble materials.
 - Filter the chilled fragrance through a fine filter paper into the final amber glass bottles.

Protocol 3: Stability Testing of a Fragrance Formulation Containing Pentanal Diethyl Acetal

This protocol outlines a method for assessing the stability of the fragrance formulation.[\[10\]](#)[\[11\]](#)

Materials:

- Final fragrance formulation containing pentanal diethyl acetal
- Control formulation (without pentanal diethyl acetal)
- Storage containers (final product packaging and clear glass vials)
- Temperature-controlled ovens
- Refrigerator/freezer

- UV light chamber or a sunny windowsill
- pH meter
- Viscometer
- Gas chromatograph (GC)

Procedure:

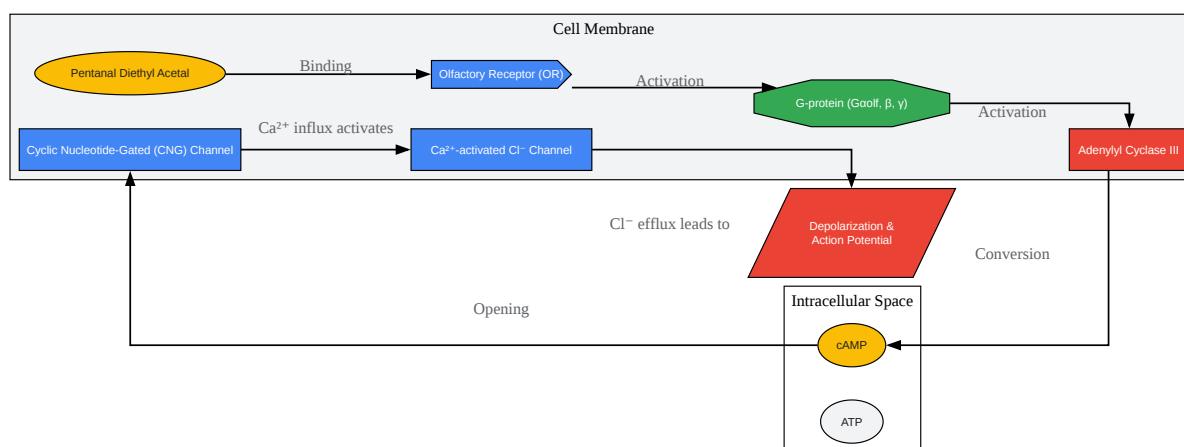
- Sample Preparation: Prepare multiple samples of the fragrance formulation and the control in both the final intended packaging and in clear glass vials to observe color changes.
- Storage Conditions:
 - Accelerated Stability: Place samples in ovens at elevated temperatures (e.g., 40°C and 50°C).
 - Real-Time Stability: Store samples at room temperature (20-25°C).
 - Freeze-Thaw Cycling: Subject samples to cycles of freezing (e.g., -10°C for 24 hours) and thawing (room temperature for 24 hours) for at least three cycles.[10]
 - Light Exposure: Expose samples to UV light in a light chamber or on a windowsill.[10]
- Evaluation: At specified time points (e.g., 1 week, 2 weeks, 1 month, 3 months), evaluate the samples for the following parameters and compare them to the initial measurements and the control:
 - Odor: Olfactory evaluation by a trained panel to detect any changes in the scent profile.
 - Color: Visual assessment of any discoloration.
 - pH: Measurement of the pH of the formulation.
 - Viscosity: Measurement of the viscosity.
 - Phase Separation: Visual inspection for any separation of layers in the formulation.

- Chemical Composition: Use GC analysis to quantify the concentration of pentanal diethyl acetal and to detect the appearance of degradation products, such as pentanal.

Signaling Pathways and Logical Relationships

Olfactory Signal Transduction Pathway

The perception of odorants like pentanal diethyl acetal begins with the interaction with Olfactory Receptors (ORs) located on the cilia of olfactory sensory neurons. ORs are a large family of G-protein coupled receptors (GPCRs). The binding of an odorant molecule to an OR initiates a signal transduction cascade, leading to the generation of an action potential that is transmitted to the brain. While specific receptors for pentanal diethyl acetal are not yet deorphanized, it is known that aliphatic aldehydes are recognized by a variety of ORs.[12][13]

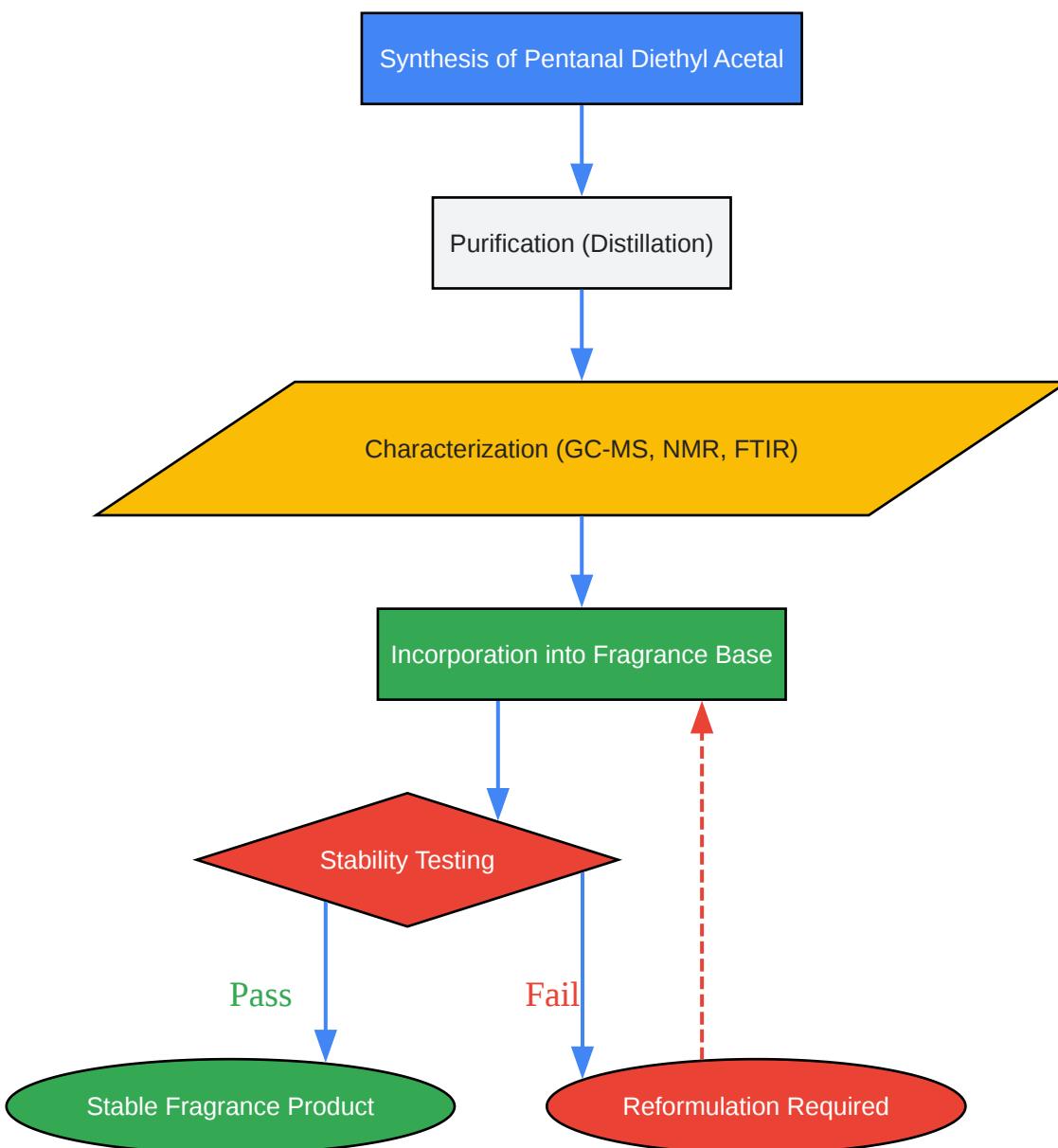


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Caption: Olfactory signal transduction cascade initiated by odorant binding.

Experimental Workflow for Pentanal Diethyl Acetal in Fragrance Formulation

The following diagram illustrates the logical workflow from synthesis to the final stable fragrance product.

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Caption: Workflow for synthesis, formulation, and testing.

Conclusion

Pentanal diethyl acetal serves as a valuable ingredient in fragrance formulations, offering enhanced stability and a modified, often more desirable, odor profile compared to its parent aldehyde. The protocols and data presented provide a framework for the synthesis, incorporation, and evaluation of this compound. Further research is warranted to determine specific quantitative data for pentanal diethyl acetal, such as its odor threshold, and to identify the specific olfactory receptors with which it interacts, which will further aid in its targeted and effective use in the fragrance industry.

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